

# PF-9184 Physicochemical & Solubility Data

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Compound Focus: **pf-9184**

Cat. No.: S539305

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The table below summarizes the key available data on **PF-9184**, which is crucial for planning experiments.

Property	Specification
Molecular Weight	461.3 g/mol [1]
Molecular Formula	C <sub>21</sub> H <sub>14</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> S [1] [2]
Purity	>98% (HPLC) [1]
Recommended Solvent	DMSO [1] [2]
Reported Solubility	10 mM in DMSO [1]
Storage (Solid)	-20°C for 12 months; 4°C for 6 months [1]
Storage (Solution)	-80°C for 6 months; -20°C for 6 months [1]

## Stock Solution Preparation Protocol

Based on the solubility data, here is a standard protocol for preparing a 10 mM stock solution in DMSO.

- Calculation:** Weigh an appropriate amount of **PF-9184** (≥98% purity). To prepare 1 mL of a 10 mM solution, you will need 4.61 mg of **PF-9184** ( $461.3 \text{ g/mol} \times 0.010 \text{ L} \times 0.001 \text{ mol/mmol}$ ).
- Weighing:** Accurately weigh the compound using an analytical balance.

- **Dissolution:** Transfer the weighed powder to a volumetric flask or a sealed vial. Add the required volume of anhydrous, laboratory-grade DMSO to achieve the final concentration.
- **Mixing:** Gently vortex or sonicate the mixture to ensure complete dissolution, ensuring a clear solution.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, aliquot the stock solution into single-use vials.
- **Storage:** Store the aliquots at -80°C for long-term stability (up to 6 months) [1].

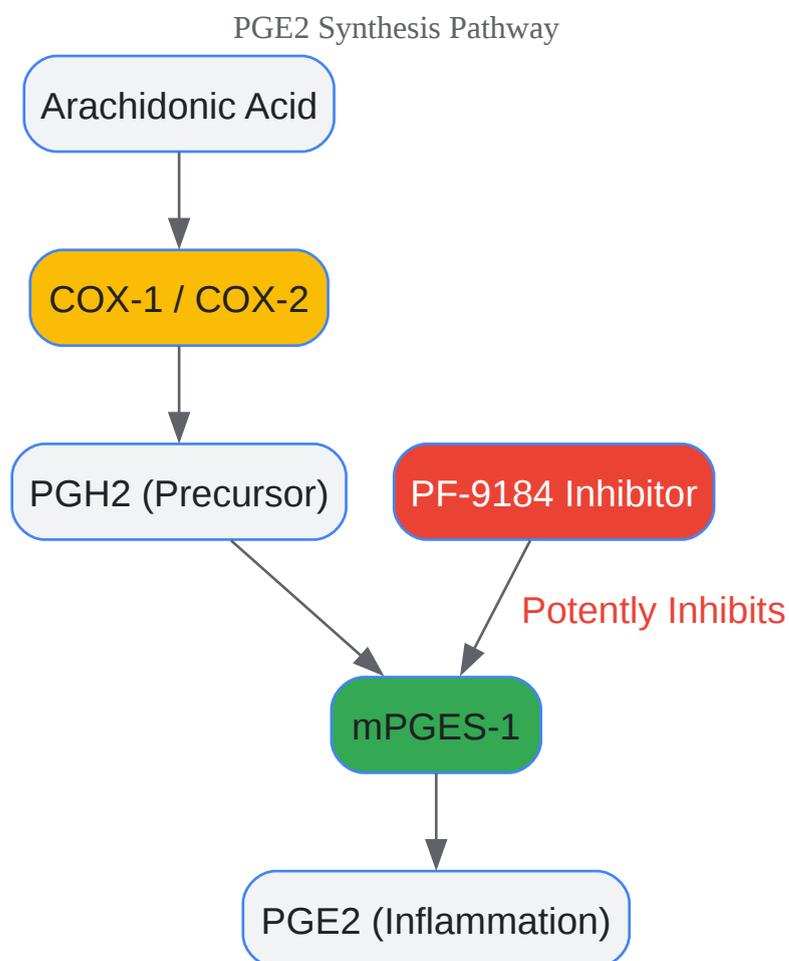
## Troubleshooting Guide for Low Solubility

The search results did not yield specific alternative solvents or formulated protocols for **PF-9184**. The general strategies below are common in pre-clinical drug development for compounds with low aqueous solubility.

- **Confirm Stock Solution:** Ensure your stock solution is correctly prepared in DMSO and that no precipitation has occurred after storage. Briefly vortex and visually inspect the solution before use.
- **Dilution in Aqueous Buffers:** When diluting the DMSO stock into cell culture media or aqueous buffers, add the stock solution slowly while gently vortexing to ensure proper mixing. Note that the final concentration of DMSO in biological assays should typically not exceed 0.1-0.5% to maintain cell viability.
- **Explore Formulation Strategies:** If the solubility in physiological buffers is insufficient for your target dose, consider advanced formulation approaches. These can include the use of **solubilizers** (e.g., cyclodextrins) or the development of **nanosuspensions**. The self-double-emulsifying drug delivery system (SDEDDS) mentioned in one source is an example of a complex strategy used to enhance the bioavailability of challenging compounds [3].
- **Verify Biological Activity:** If you alter the formulation, it is critical to include appropriate controls to confirm that the biological activity of **PF-9184** (its potent inhibition of mPGES-1) is not compromised [1] [2].

## Biological Context of PF-9184

Understanding the target of **PF-9184** can be helpful in designing relevant experiments. The diagram below illustrates its role in the inflammatory pathway.



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## Key Considerations for Researchers

- **Selectivity:** **PF-9184** is noted for its high selectivity (>6,500-fold) for mPGES-1 over COX-1 and COX-2. This property makes it a valuable tool for isolating mPGES-1 effects in experimental models [1] [2].
- **Licensing:** This compound is sold for research purposes under an agreement from Pfizer Inc. [2].

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## References

1. PF-9184 | CAS:1221971-47-6 Probechem Biochemicals [probechem.com]
2. PF 9184 | CAS 1221971-47-6 | PF9184 [tocris.com]
3. Enhanced oral bioavailability of oligomeric ... [pmc.ncbi.nlm.nih.gov]

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